

Technical Guide: Toxicity & Safety Profile of Nitro-thienyl Acetic Acids

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Compound of Interest

Compound Name: 2-Hydroxy-2-(5-nitro-2-thienyl)acetic Acid

Cat. No.: B13538626

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Executive Summary

Nitro-thienyl acetic acids (and their close analogs like 5-nitro-2-thenoic acid) are electrophilic, acidic heterocycles. Their safety profile is dominated by two mechanistic pillars:

- **Acidic Corrosivity:** The carboxylic/acetic acid side chain () causes direct tissue irritation and potential corneal damage.
- **Nitro-Bioactivation:** The nitrothiophene moiety is a "structural alert" for genotoxicity. Metabolic reduction of the nitro group yields reactive hydroxylamines capable of forming DNA adducts, necessitating their handling as Suspected Mutagens (GHS Category 2).

Chemical Identity & Physicochemical Properties

While various isomers exist, the 5-nitro-2-substituted congeners are the most industrially relevant.

Property	Data (Representative for Class)	Relevance to Safety
Chemical Name	5-Nitro-2-thiophenecarboxylic acid (Anchor Analog)	Primary reference for SDS data.
CAS Number	6317-37-9 (Carboxylic acid analog)	Identifier for inventory tracking.
Molecular Formula		High oxygen content; potential energetic decomposition.
Appearance	Pale yellow to brown crystalline powder	Dust explosion hazard if finely divided.
Solubility	Soluble in hot water, alcohols, DMSO	High mobility in biological systems; rapid skin absorption.
Acidity ()	~3.5 (Carboxylic); ~4.0 (Acetic)	Sufficiently acidic to cause Grade 2 Skin/Eye irritation.

Toxicological Profile: The "Deep Dive"

Mechanism of Action: Nitroreduction & Genotoxicity

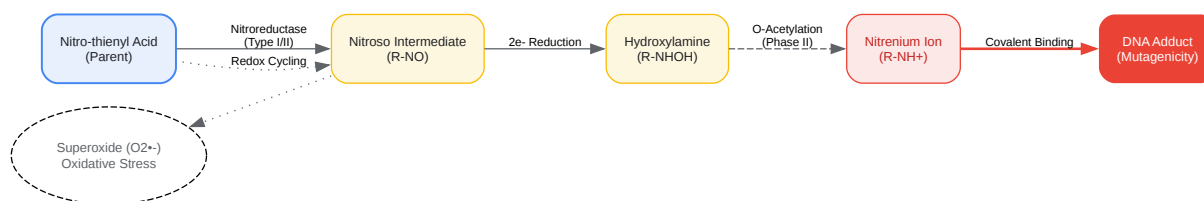
The toxicity of nitrothiophenes is not passive; it is metabolically driven. Unlike nitrobenzenes, the thiophene ring is electron-rich, but the nitro group strongly withdraws density, making the ring susceptible to nucleophilic attack and enzymatic reduction.

The Bioactivation Pathway:

- Nitroreduction: Cytosolic nitroreductases (or bacterial enzymes in the Ames test) reduce the group.
- Reactive Intermediates: The reduction proceeds through a nitroso () intermediate to a hydroxylamine ().

- DNA Damage: The hydroxylamine esterifies (via acetyltransferases/sulfotransferases) to form a nitrenium ion, which covalently binds to guanine residues in DNA, causing mutations.

Figure 1: Metabolic Activation Pathway of Nitrothiophenes (Visualizing the conversion of the parent compound to the DNA-reactive species)



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Caption: Step-wise bioactivation of the nitrothiophene moiety. The formation of the Nitrenium Ion is the critical step leading to genotoxicity (Ames Positive).

Acute Toxicity & Irritation

- Oral Toxicity: Generally Classified as Acute Tox. 4 (Harmful).[1]

values for thiophene derivatives often range from 400–1000 mg/kg (rat).

- Skin/Eye: The acetic acid side chain donates protons (), causing coagulation necrosis of proteins on contact.
 - Eyes: Risk of irreversible corneal opacity if not rinsed immediately (Cat. 2A/1).
 - Skin: Erythema and edema (Cat. 2).

Safety Data Sheet (SDS) Synthesis

This section consolidates data into a GHS-compliant framework. Use this data to populate local SDS templates.

GHS Classification

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation.
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[1]
STOT - Single Exposure	3	H335: May cause respiratory irritation.

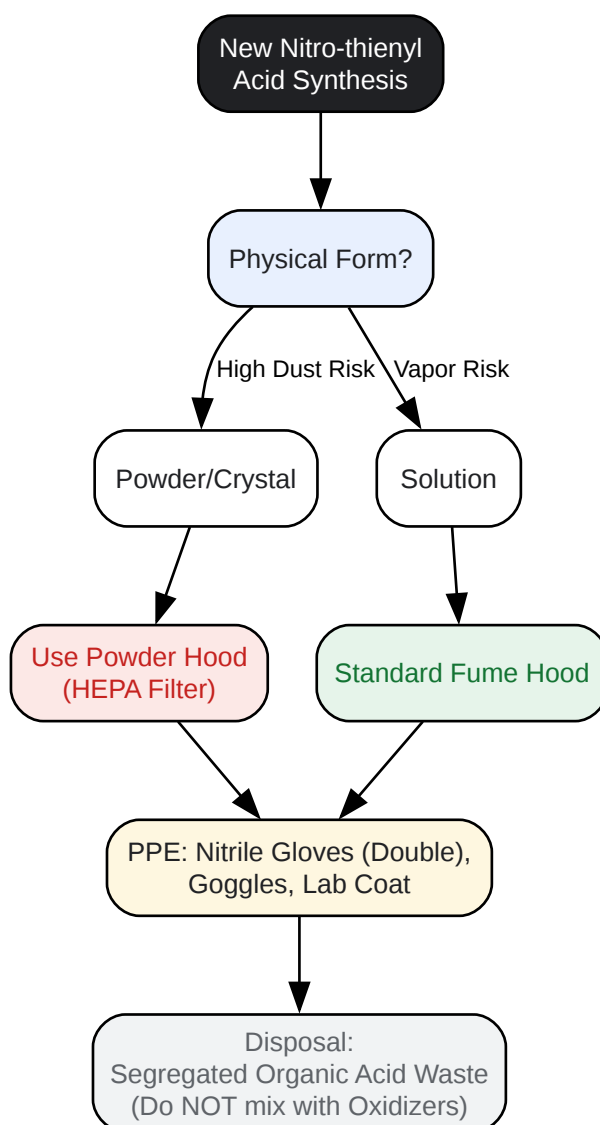
Precautionary Statements (P-Codes)

- Prevention:
 - P201: Obtain special instructions before use.
 - P261: Avoid breathing dust/fume.[1]
 - P280: Wear protective gloves (Nitrile/Neoprene) and eye protection (Safety Goggles).
- Response:
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2]
Remove contact lenses.[2]
 - P308+P313: IF exposed or concerned: Get medical advice/attention.

Risk Management & Experimental Protocols

Handling Decision Tree

When introducing this compound into a workflow, follow this logic to determine engineering controls.



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Caption: Operational workflow for selecting engineering controls based on physical state to minimize inhalation and contact risks.

Safe Handling Protocol: Solubilization & Transfer

Objective: To prepare a stock solution without generating dust or aerosol.

- Engineering Control: Perform all weighing operations inside a Class II Biological Safety Cabinet or a dedicated Powder Weighing Station.

- Solvent Selection: Use DMSO or Methanol. Note: DMSO enhances skin permeability; double-gloving is mandatory.
- Neutralization (Spill Response):
 - Prepare a Sodium Carbonate () solution.
 - In case of a spill, cover the powder with paper towels dampened with the carbonate solution to neutralize the acid and prevent dust dispersion.
 - Do NOT use bleach (hypochlorite) as it may react with the amine/nitro groups to form toxic chloramines.

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic, Corrosive).
- Segregation: Keep separate from strong bases and oxidizers.
- Destruction: Incineration is the preferred method. Chemical oxidation (e.g., Fenton's reagent) can be used for pre-treatment but must be validated for complete nitro-group mineralization.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 77337, (2-Nitrophenyl)acetic acid. (Used as structural analog for toxicity data). [\[Link\]](#)^[3]
- Valsynthese SA. Material Safety Data Sheet: 2-Nitrothiophene. (Source for mutagenicity and acute toxicity data of the core pharmacophore). [\[Link\]](#)
- ResearchGate. Toxicity Originating from Thiophene Containing Drugs: Exploring the Mechanism. (Source for metabolic activation pathways). [\[Link\]](#)

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